diSulfo-Cy3 Alkyne Powder: A Technical Guide to Storage, Handling, and Application

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Compound of Interest

Compound Name:	*diSulfo-Cy3 alkyne*
Cat. No.:	*B12388392*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the essential storage, handling, and application conditions for **diSulfo-Cy3 alkyne** powder. Adherence to these guidelines is critical for maintaining the stability, performance, and safety of this fluorescent probe in sensitive research and development applications.

Product Specifications and Physicochemical Properties

diSulfo-Cy3 alkyne is a water-soluble, orange-fluorescent dye equipped with a terminal alkyne group. This functional group allows for its covalent attachment to azide-modified molecules via a copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), commonly known as "click chemistry." The disulfonated nature of the Cy3 fluorophore enhances its water solubility, making it ideal for labeling biomolecules in aqueous environments.[1][2]

Table 1: Physicochemical and Spectral Properties of **diSulfo-Cy3 Alkyne**

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Property	Value	Source(s)
Molecular Formula	$C_{33}H_{38}N_3NaO_7S_2$	[3]
Molecular Weight	675.8 g/mol	[3]
Excitation Maximum (λex)	~548 - 555 nm	[2][3]
Emission Maximum (λem)	~566 - 572 nm	[2][3]
Extinction Coefficient	~150,000 - 162,000 $cm^{-1}M^{-1}$	[2][3]
Quantum Yield (Φ)	~0.15	[3]
Solubility	Water, Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO)	[2][3][4]
Appearance	Pink to dark red solid	[4][5]

Storage and Handling of **diSulfo-Cy3 Alkyne** Powder

Proper storage and handling are paramount to prevent the degradation of **diSulfo-Cy3 alkyne** and ensure its optimal performance.

Table 2: Recommended Storage and Handling Conditions

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Condition	Recommendation	Rationale	Source(s)
Temperature	-20°C	Minimizes thermal degradation and preserves the integrity of the fluorophore and alkyne group.	[3][4][6][7]
Light	Store in the dark. Avoid prolonged exposure to light.	Cyanine dyes are susceptible to photobleaching, which can reduce fluorescence intensity.	[6][7][8]
Moisture	Store in a desiccated environment.	The powder is hygroscopic; moisture can lead to hydrolysis and degradation.	[6][7]
Shipping	Typically shipped at ambient temperature for short durations.	The solid form is stable for short periods at room temperature.[6][7] Upon receipt, immediately store at the recommended -20°C.	[3][4]
Shelf Life	12-24 months when stored correctly.	Proper storage ensures long-term stability and performance.	[4][6][7]

General Handling Precautions:

- Before use, allow the vial to warm to room temperature before opening to prevent condensation of moisture onto the powder.

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- Use appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, when handling the powder.[9]
- Handle the powder in a well-ventilated area or under a fume hood to avoid inhalation of any fine particles.

Solution Preparation and Storage

diSulfo-Cy3 alkyne's water solubility simplifies solution preparation for biological applications. However, for stock solutions, organic solvents are often preferred.

- Stock Solutions: Prepare concentrated stock solutions (e.g., 1-10 mM) in anhydrous DMSO or DMF.[10] These can be stored at -20°C for up to one month or at -80°C for up to six months.[8] Protect stock solutions from light and moisture.
- Aqueous Solutions: For immediate use in labeling reactions, the dye can be dissolved directly in aqueous buffers. Due to the potential for hydrolysis and microbial growth, aqueous solutions should be prepared fresh and not stored for extended periods.

Experimental Protocols: Copper-Catalyzed Click Chemistry (CuAAC)

The primary application of **diSulfo-Cy3 alkyne** is its conjugation to azide-containing molecules. Below is a general protocol for labeling azide-modified oligonucleotides.

Protocol: Labeling of Azide-Modified Oligonucleotides

Materials:

- Azide-modified oligonucleotide
- **diSulfo-Cy3 alkyne**
- DMSO (anhydrous)
- Copper(II)-TBTA stock solution (10 mM in 55% DMSO)
- Ascorbic acid stock solution (5 mM in water, freshly prepared)

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- Triethylammonium acetate buffer (2 M, pH 7.0)
- Nuclease-free water

Procedure:

- Oligonucleotide Preparation: Dissolve the azide-modified oligonucleotide in nuclease-free water in a microcentrifuge tube.
- Reaction Mixture Assembly: In the following order, add the components to the oligonucleotide solution:
  - 2 M Triethylammonium acetate buffer (to a final concentration of 0.2 M)
  - DMSO (to a final concentration of 50% v/v)
  - **diSulfo-Cy3 alkyne** stock solution (10 mM in DMSO, to a final concentration 1.5 times that of the oligonucleotide)
- Vortex the solution thoroughly.
- Add Reducing Agent: Add the freshly prepared 5 mM ascorbic acid stock solution to a final concentration of 0.5 mM.
- Degas (Optional but Recommended): To prevent oxidation of the copper(I) catalyst, degas the solution by bubbling an inert gas (e.g., argon or nitrogen) through it for 30 seconds.[11][12]
- Add Catalyst: Add the 10 mM Copper(II)-TBTA stock solution to a final concentration of 0.5 mM.
- Incubation: Incubate the reaction at room temperature overnight, protected from light.[11][13]
- Purification: The labeled oligonucleotide can be purified from unreacted dye and catalyst using methods such as ethanol precipitation followed by HPLC or polyacrylamide gel electrophoresis (PAGE).[11][12][13]

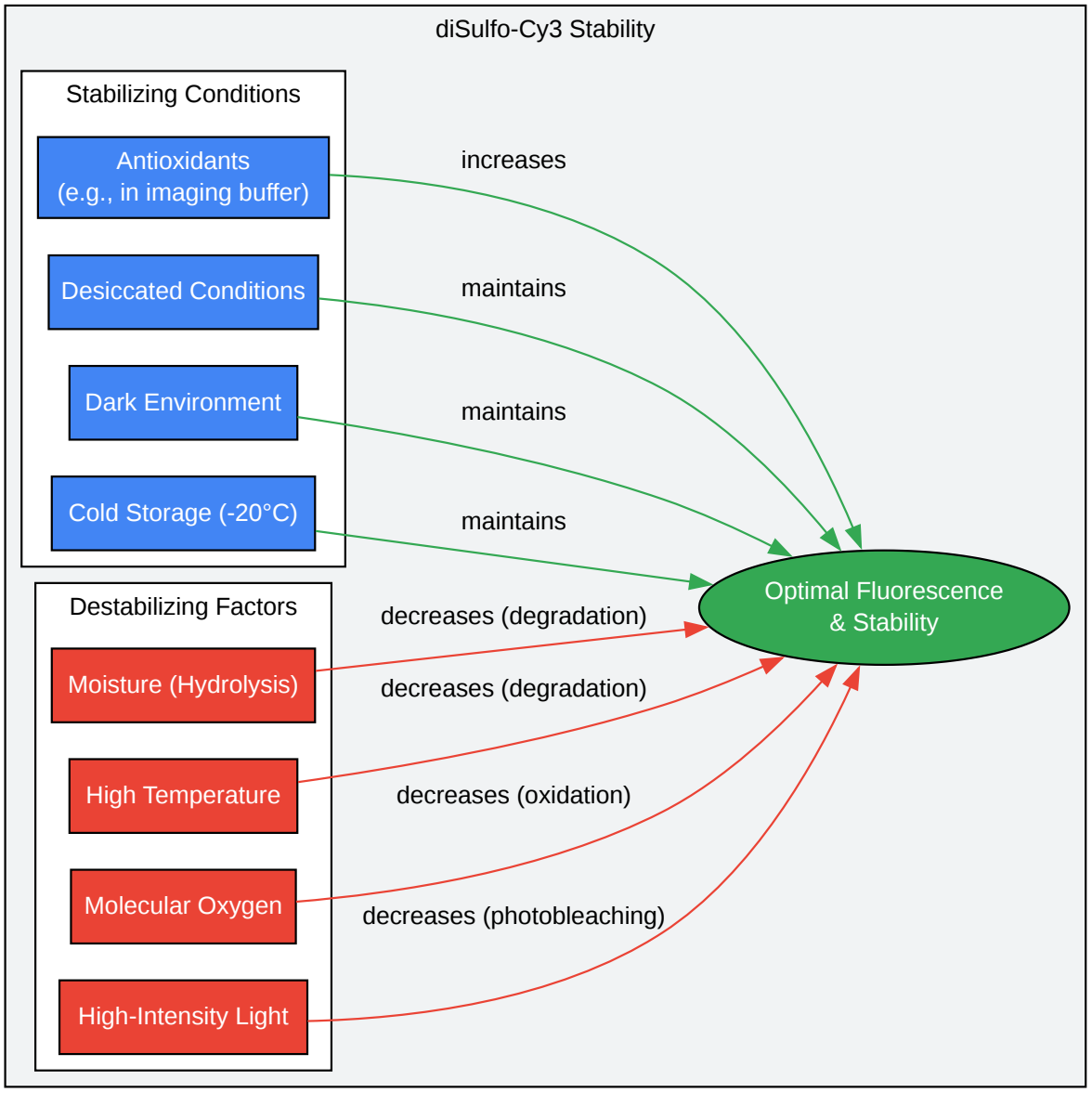
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Visualizations

Factors Affecting Cyanine Dye Stability

Cyanine dyes like Cy3 are susceptible to environmental factors that can impact their fluorescence and stability. Understanding these relationships is key to designing robust experiments.

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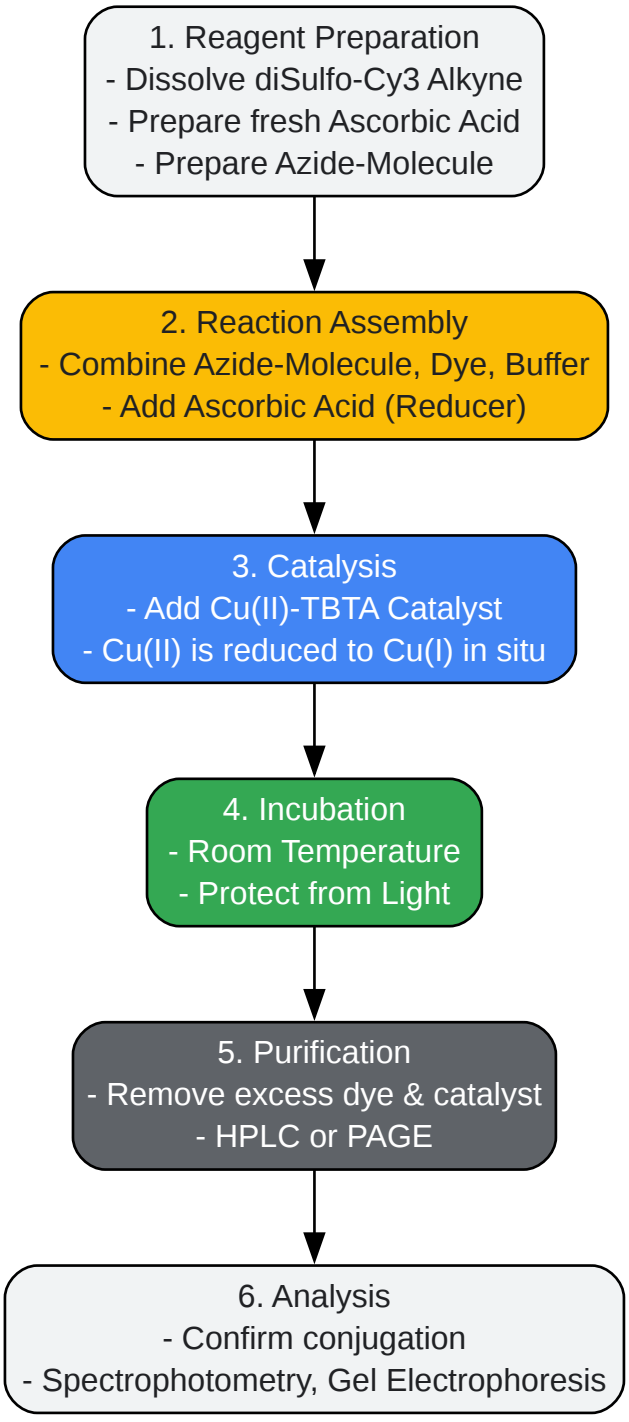
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Caption: Factors influencing the stability of **diSulfo-Cy3 alkyne**.

Experimental Workflow for Click Chemistry Labeling

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The copper-catalyzed azide-alkyne cycloaddition (CuAAC) reaction follows a structured workflow to ensure efficient and specific labeling of target molecules.



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